

Essential Safety and Logistics for Handling Lanthanum-138

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Compound of Interest

Compound Name: Lanthanum-138

Cat. No.: B101452

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Use, and Disposal of **Lanthanum-138**.

This document provides critical safety protocols and logistical plans for the handling of **Lanthanum-138** (^{138}La), a naturally occurring radioactive isotope of lanthanum. Adherence to these procedures is essential to ensure the safety of laboratory personnel and the environment.

Radiological and Chemical Properties of Lanthanum-138

Lanthanum-138 is a primordial radionuclide with a very long half-life, undergoing decay through both electron capture and beta emission, releasing gamma rays in the process.[1] While its specific activity is low, its long persistence necessitates careful handling and disposal. Chemically, lanthanum is a reactive, silvery-white metal.[2]

Table 1: Key Properties of **Lanthanum-138**

Property	Value
Half-life ($T_{1/2}$)	1.02×10^{11} years[3]
Decay Modes	Electron Capture (~66%), Beta Minus (~34%)[1]
Gamma Ray Energies	788.7 keV, 1435.8 keV[1]
Specific Activity	938.02 Bq/g (2.54×10^{-8} Ci/g)[3]
Dose Rate Constant	0.621 R·cm ² /mCi·hr

Personal Protective Equipment (PPE) and Shielding

A multi-layered approach to personal protection is mandatory when handling **Lanthanum-138**, encompassing both standard laboratory PPE and specific radiological shielding.

Standard Laboratory PPE

- Safety Glasses: Provide a primary barrier against splashes of chemical compounds containing ^{138}La .
- Laboratory Coat: Protects skin and personal clothing from contamination.
- Gloves: Chemical-resistant gloves are essential to prevent skin contact. Double-gloving is recommended when handling stock solutions or performing procedures with a high risk of contamination.
- Closed-toe Shoes: Must be worn at all times within the laboratory.

Radiological Shielding

Due to the emission of high-energy gamma rays, shielding is a critical component of radiation safety when working with ^{138}La .

- Lead Shielding: Lead is an effective material for attenuating gamma radiation. The required thickness of lead shielding is dependent on the activity of the ^{138}La being handled and the duration of the procedure. The half-value layer (HVL) of lead for the 1.17-1.33 MeV gamma rays of Cobalt-60 (which brackets the energies of ^{138}La) is approximately 1.2 cm.[4]

Table 2: Recommended Lead Shielding Thickness for ^{138}La

Activity of ^{138}La	Minimum Lead Shielding Thickness (cm)
< 1 mCi	1.2
1 - 10 mCi	2.4
10 - 50 mCi	3.6
> 50 mCi	4.8

- Syringe Shields: When handling liquid forms of ^{138}La , the use of lead-lined syringe shields is mandatory to reduce exposure to the hands.
- Workstation Shielding: All work with ^{138}La should be performed behind appropriate lead shielding, such as L-blocks, to protect the torso and head.

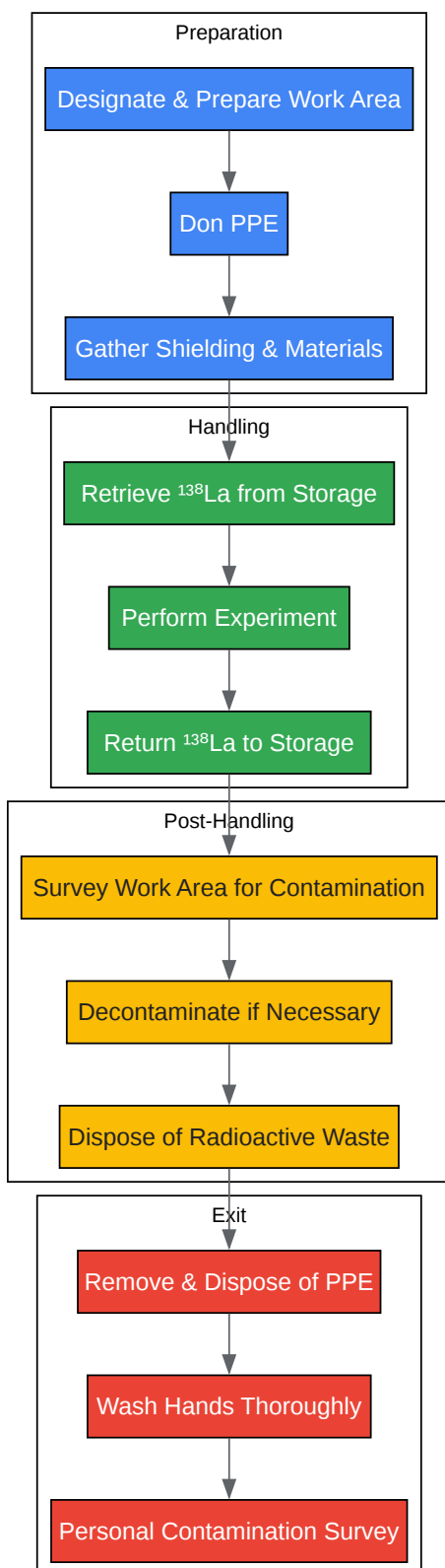
Dosimetry

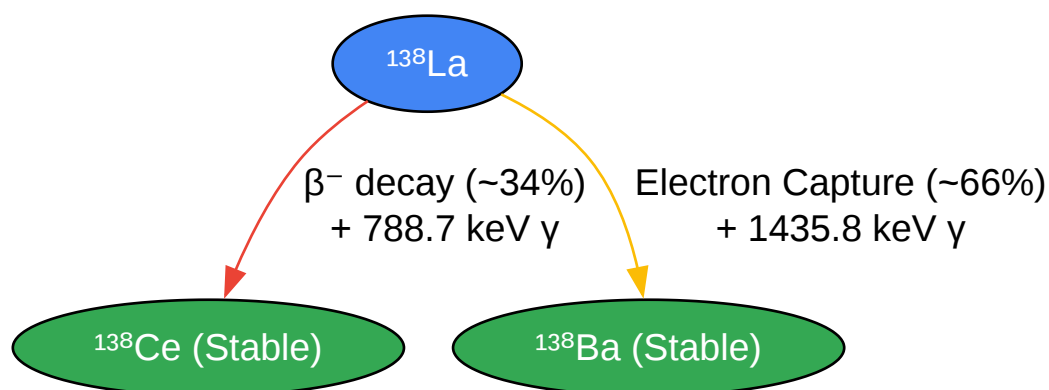
- Whole-Body Dosimeter: All personnel handling ^{138}La must wear a whole-body dosimeter (e.g., TLD or OSL badge) to monitor their occupational radiation exposure.
- Extremity Dosimeter: For procedures involving the handling of higher activities of ^{138}La , the use of a ring dosimeter is recommended to monitor exposure to the hands.

Operational Plan for Handling Lanthanum-138

A systematic approach to handling ^{138}La is crucial for minimizing exposure and preventing contamination.

Workflow for Safe Handling of Lanthanum-138





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